

Application Note: Preparation of Stable Vitamin B-Complex (B-100 Equivalent) Stock Solutions

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Compound of Interest

Compound Name: Preparation B 100

CAS No.: 117936-86-4

Cat. No.: B040323

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Abstract & Core Challenge

The term "Vitamin B-100" typically refers to a commercial oral supplement containing 100 mg of major B vitamins. Replicating this in a liquid research formulation presents a significant physicochemical challenge: Incompatibility.

- Thiamine (B1) requires acidic pH (< 5.0) for stability but degrades in alkali.[1][2]
- Folic Acid (B9) requires alkaline pH (> 8.0) for solubility but precipitates in acid.
- Riboflavin (B2) is the limiting reagent due to poor aqueous solubility (0.1 mg/mL) and extreme photosensitivity.
- Cyanocobalamin (B12) is photolabile and degraded by Riboflavin and Ascorbic Acid byproducts.

The Solution: Do not attempt a single-pot "mix-and-dissolve" strategy for generic powders. This guide presents the "Split-Stock System" (Method A), the gold standard for research integrity, and the "High-Concentration Formulation" (Method B) for specific high-dose applications.

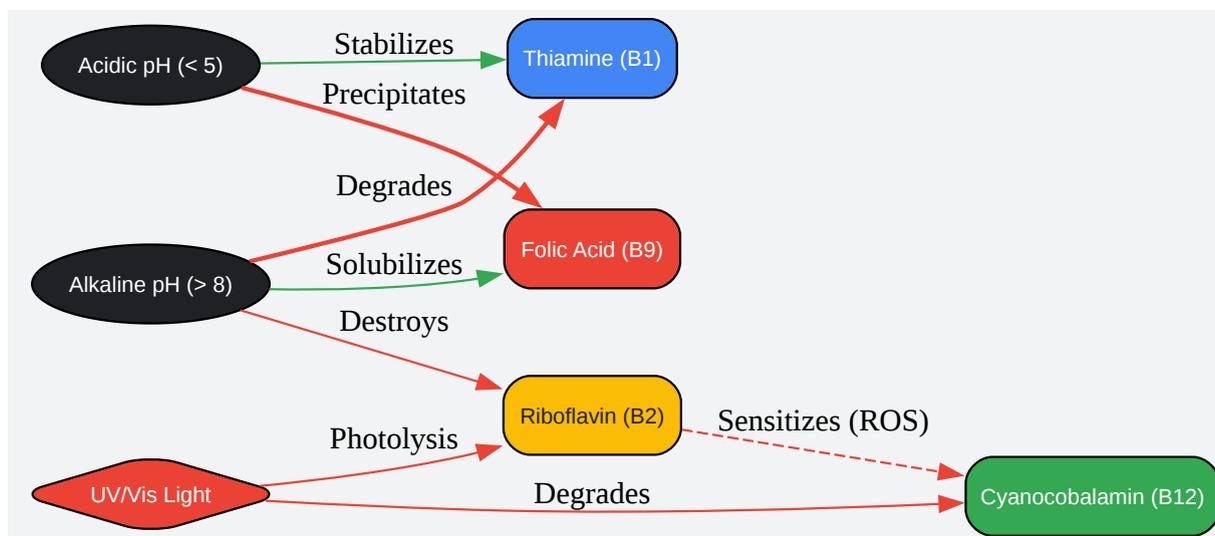
Physicochemical Stability Matrix

Understanding the individual requirements of each component is critical for successful formulation.

Vitamin	Component Name	Ideal pH	Solubility (Water)	Critical Instability Factors
B1	Thiamine HCl	2.0 – 4.0	High	Alkali (Thiazole ring cleavage), Heat
B2	Riboflavin	5.0 – 7.0	Very Low (0.07 g/L)	Light (Photolysis to Lumichrome), Alkali
B3	Niacinamide	4.0 – 6.0	High	Hydrolysis to Niacin at extreme pH
B5	Ca-Pantothenate	6.0 – 7.0	High	Acid/Alkali hydrolysis
B6	Pyridoxine HCl	2.3 – 5.0	High	Light, Heat
B7	Biotin	7.0 – 8.0	Low (0.2 mg/mL)	Acid (insoluble), Strong Alkali (degrades)
B9	Folic Acid	8.0 – 9.0	Insoluble in acid	Acid (Precipitation), Light
B12	Cyanocobalamin	4.5 – 5.0	Moderate	Light, Riboflavin, Vitamin C

Visualization of Chemical Incompatibility

The following diagram illustrates why a single aqueous stock often fails, leading to precipitation or potency loss.



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Figure 1: The "Stability War." Note the direct conflict between B1 (needs acid) and B9 (needs alkali), and the central role of Light/B2 in degrading B12.

Method A: The Split-Stock Protocol (Recommended)

Purpose: Cell culture supplementation, microbial media, long-term storage. Concept: Create two chemically compatible concentrates (Acidic & Alkaline) that are mixed only at the final working concentration.

Reagents Required[3][4][5][6]

- Milli-Q Water (18.2 MΩ·cm)
- 1N NaOH and 1N HCl
- 0.22 μm PES (Polyethersulfone) Syringe Filters (Low protein binding, high chemical compatibility).
- Amber Glass Vials (Silanized preferred).

Stock Solution A: The "Acidic/Neutral" Group (100x Concentrate)

Target pH: 4.5 – 5.0

- Prepare Solvent: Heat 80 mL of Milli-Q water to 37°C.
- Dissolve Sequentially: Add components in this specific order, allowing full dissolution between steps:
 - Niacinamide (B3): 1.0 g
 - Pyridoxine HCl (B6): 0.1 g
 - Thiamine HCl (B1): 0.1 g
 - Cyanocobalamin (B12): 0.001 g (1 mg) — Protect from light immediately.
 - Calcium Pantothenate (B5): 0.1 g — Note: Add last as it is most sensitive to low pH excursions.
- The Riboflavin Issue: Standard Riboflavin is insoluble at this concentration.
 - Option 1 (Suspension): Add 0.01 g Riboflavin, stir vigorously, and accept a suspension (shake before use).
 - Option 2 (Soluble Derivative): Use Riboflavin 5'-Phosphate Sodium (0.014 g). This is water-soluble and biologically active.^{[2][3][4]}
- Adjust pH: Check pH. If > 5.5, adjust carefully with 1N HCl to pH 4.5–5.0.
- Final Volume: Bring to 100 mL with water.
- Sterilization: Filter through 0.22 µm PES into a sterile Amber bottle.

Stock Solution B: The "Alkaline" Group (100x Concentrate)

Target pH: 7.5 – 8.0

- Prepare Solvent: Measure 80 mL Milli-Q water. Add 100 μ L of 1N NaOH (creates dilute alkaline base).
- Dissolve Sequentially:
 - Folic Acid (B9): 0.01 g (10 mg). Stir until clear. If cloudy, add 1N NaOH dropwise until clear (pH must be > 7).
 - D-Biotin (B7): 0.002 g (2 mg). Biotin dissolves best in slightly alkaline conditions.
- Adjust pH: Neutralize carefully to pH 7.5. Do not overshoot to acidic or Folic Acid will precipitate.
- Final Volume: Bring to 100 mL.
- Sterilization: Filter through 0.22 μ m PES into a sterile Amber bottle.

Usage

Add 10 mL of Stock A and 10 mL of Stock B per 1 Liter of media.

Method B: High-Concentration "B-100" Injection Mimic

Purpose: Animal dosing or low-volume supplementation where a single liquid source is mandatory. Constraint: Requires specific salt forms and excludes Folic Acid (or requires very low concentrations).

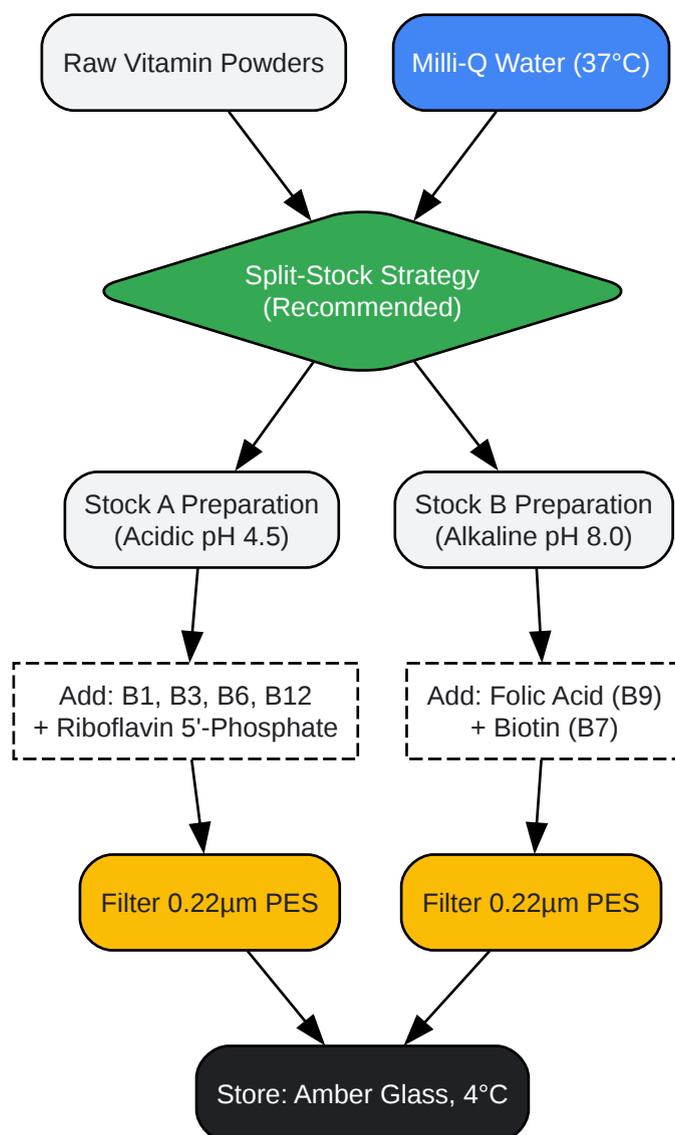
Critical Substitution: You cannot use standard Riboflavin. You must use Riboflavin 5'-Phosphate Sodium.^[5]

Protocol (Single Pot)

- Solvent Base: 90 mL Milli-Q Water + 2% Benzyl Alcohol (Preservative/Solubilizer - Optional for non-clinical use).

- Dissolution Order (Room Temp, Dark):
 1. Niacinamide: 10 g (High conc acts as a hydrotrope).
 2. Thiamine HCl: 10 g.
 3. Dexpanthenol: 0.5 g (Liquid form of B5, far more stable in liquid formulations than Ca-Pantothenate).
 4. Pyridoxine HCl: 0.5 g.
 5. Riboflavin 5'-Phosphate Sodium: 0.2 g.
- pH Adjustment: The solution will be naturally acidic due to Thiamine HCl. Adjust pH to 4.5 using 1N NaOH. Do not exceed pH 5.0.
- Filtration: 0.22 μm PES filter.
- Storage: Store at 4°C in Amber vials.
 - Note: Folic Acid and Biotin are excluded from this high-conc mix due to solubility limits at pH 4.5. They must be dosed separately.

Experimental Workflow Diagram



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Figure 2: The Split-Stock Workflow ensures chemical isolation of incompatible vitamins until the moment of use.

Quality Control & Storage

- Visual Inspection:
 - Stock A should be clear yellow/orange (due to Riboflavin). Turbidity indicates precipitation (likely Riboflavin or Ca-Pantothenate degradation).

- Stock B should be clear colorless to pale yellow. Turbidity indicates Folic Acid precipitation (pH too low).
- Storage Conditions:
 - Temperature: 4°C for short term (1-2 months). -20°C for long term (aliquoted).
 - Light: Absolute darkness is required. Wrap bottles in aluminum foil if amber glass is unavailable.
- Validation:
 - Verify concentration using HPLC-UV.
 - Column: C18 Reverse Phase.
 - Mobile Phase: Phosphate Buffer (pH 3.0) : Acetonitrile gradient.
 - Detection: 270 nm (General), 210 nm (Biotin), 361 nm (B12), 450 nm (Riboflavin).

References

- Thiamine Stability: Ahmad, I., et al. "Effect of pH and concentration on the chemical stability and reaction kinetics of thiamine mononitrate and thiamine chloride hydrochloride in solution." Food Chemistry (2021). [Link](#)
- Riboflavin Photolysis: Sheraz, M. A., et al. "Photo-stability of riboflavin in aqueous and non-aqueous systems." Central European Journal of Medicine (2014).
- Folic Acid Solubility: Younis, I. R., et al. "Influence of pH on the dissolution of folic acid supplements." International Journal of Pharmaceutics (2009). [Link](#)
- B12 Photodegradation: Ahmad, I., & Hussain, W. "Photolysis of cyanocobalamin in aqueous solution." Journal of Photochemistry and Photobiology B: Biology (1993). [Link](#)
- Biotin Solubility: National Center for Biotechnology Information.[6] "PubChem Compound Summary for CID 171546, Biotin." [Link](#)

- Membrane Adsorption: "Adsorption of Vitamins to Membrane Filters." Pall Corporation Application Note. (General reference for PES superiority).

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- [4. Biotin - LKT Labs](https://lktlabs.com) [lktlabs.com]
- [5. henryschein.com](https://henryschein.com) [henryschein.com]
- [6. goldbio.com](https://goldbio.com) [goldbio.com]
- To cite this document: BenchChem. [Application Note: Preparation of Stable Vitamin B-Complex (B-100 Equivalent) Stock Solutions]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b040323#how-to-prepare-a-stable-vitamin-b-100-solution-for-experiments>]

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